

# Role of 1-Benzylpiperidin-3-ol as a pharmaceutical intermediate

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## Compound of Interest

Compound Name: 1-Benzylpiperidin-3-ol

Cat. No.: B057625

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An In-Depth Technical Guide to the Role of **1-Benzylpiperidin-3-ol** as a Pharmaceutical Intermediate

## Introduction: The Strategic Importance of a Versatile Scaffold

In the landscape of modern drug discovery and development, the efficiency of synthesizing complex molecular architectures is paramount. Pharmaceutical intermediates are the foundational building blocks upon which active pharmaceutical ingredients (APIs) are constructed. Among these, **1-Benzylpiperidin-3-ol** has emerged as a particularly valuable and versatile scaffold. Its structure, which features a piperidine ring, a benzyl protecting group, and a reactive hydroxyl group, offers a trifecta of chemical functionality that medicinal chemists can strategically exploit.

This guide provides a technical overview of **1-benzylpiperidin-3-ol**, delving into its synthesis, physicochemical properties, and its critical role in the development of a range of therapeutics. We will explore the causality behind its synthetic routes and its application in creating sophisticated drug molecules, providing field-proven insights for researchers, scientists, and drug development professionals.

## Physicochemical and Structural Properties

**1-Benzylpiperidin-3-ol** is an organic compound belonging to the piperidinol family. The core of its utility lies in its distinct structural features: the piperidine ring, a common motif in centrally active drugs; a benzyl group on the nitrogen, which serves as a robust protecting group that can be removed in later synthetic steps; and a hydroxyl group at the 3-position, providing a key handle for further functionalization. The molecule is chiral, with the carbon bearing the hydroxyl group being a stereocenter. This is of particular importance in modern pharmacology, where the stereospecificity of a drug is often critical to its efficacy and safety.

Table 1: Physicochemical Properties of **1-Benzylpiperidin-3-ol**

Property	Value	Source(s)
CAS Number	14813-01-5	
Molecular Formula	C <sub>12</sub> H <sub>17</sub> NO	
Molecular Weight	191.27 g/mol	
Appearance	Colorless to light	

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